

# A Technical Guide to the Molecular Properties of 2-Butene-1-thiol

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## Compound of Interest

Compound Name: 2-Butene-1-thiol

Cat. No.: B042812

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This document provides a concise overview of the core physicochemical properties of **2-butene-1-thiol**, with a primary focus on its molecular weight. It is intended for researchers, chemists, and professionals in the field of drug development and organosulfur chemistry who require precise and reliable data for their work.

## Physicochemical Data Summary

**2-Butene-1-thiol** is an unsaturated thiol whose properties are defined by the interplay between its alkene and thiol functional groups. The quantitative data for this compound, primarily for the more common (E)-isomer, are summarized below.

Property	Value	Source
Molecular Formula	C4H8S	[1][2][3][4]
Molecular Weight	88.17 g/mol	[1][2][5][6]
Average Molecular Weight	88.171	[3]
Monoisotopic Mass	88.03467143 Da	[1][2][6]
CAS Number	58688-79-2 ((E)-isomer)	[1][2][4]
Canonical SMILES	CC=CCS	[1]
Boiling Point	99.1 - 102.5 °C (at 762 mmHg)	[2][4]

## Methodology for Molecular Weight Determination

The molecular weight of a compound like **2-butene-1-thiol** can be determined through two primary methods: theoretical calculation and experimental analysis.

1. Theoretical Calculation: The molecular weight is most commonly calculated based on the compound's molecular formula ( $C_4H_8S$ ) and the standard atomic weights of its constituent elements as provided by IUPAC.<sup>[7]</sup>

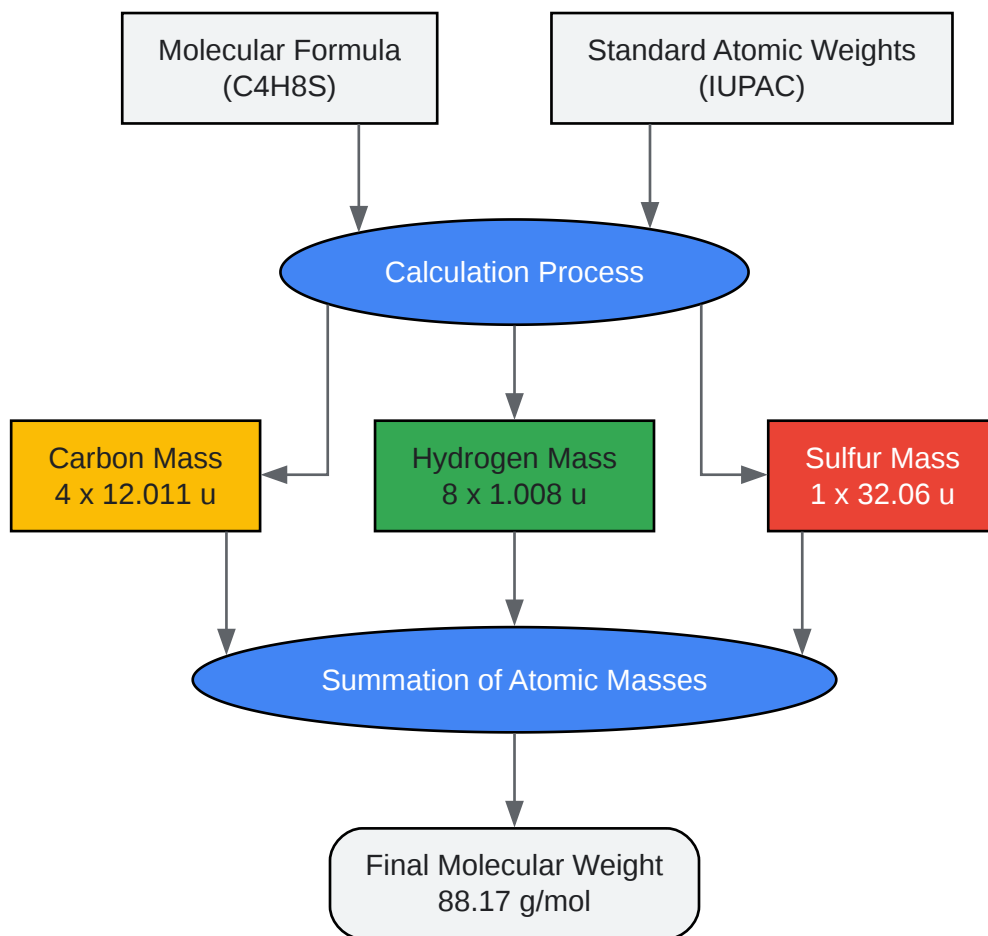
- Carbon (C): 4 atoms  $\times$  12.011 u = 48.044 u
- Hydrogen (H): 8 atoms  $\times$  1.008 u = 8.064 u
- Sulfur (S): 1 atom  $\times$  32.06 u = 32.06 u
- Total Molecular Weight: 48.044 + 8.064 + 32.06 = 88.168 g/mol

This calculated value is consistent with the reported molecular weight of 88.17 g/mol.<sup>[1][2][5][6][7]</sup>

2. Experimental Analysis via Mass Spectrometry: Mass spectrometry is the principal experimental technique for determining the mass-to-charge ratio ( $m/z$ ) of ionized molecules. In this method, a sample of **2-butene-1-thiol** is vaporized and ionized. The resulting ions are accelerated and deflected by a magnetic field. The degree of deflection is inversely proportional to the ion's mass-to-charge ratio, allowing for precise determination of its mass. This technique provides the monoisotopic mass, which is calculated using the mass of the most abundant isotopes of the constituent elements.

## Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical process for calculating the molecular weight of **2-butene-1-thiol** from its chemical formula.



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Caption: Workflow for calculating the molecular weight of **2-butene-1-thiol**.

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